Application Note: Catalytic Synthesis of Pyridine-3,5-disulfonic Acid Using Oleum

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Compound of Interest	
Compound Name:	*Pyridine-3,5-disulfonic Acid*
CAS No.:	*13069-04-0*
Cat. No.:	*B078297*

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Executive Summary

This application note details the synthesis of **Pyridine-3,5-disulfonic acid** (3,5-PDSA) via high-temperature electrophilic aromatic substitution using 65% Oleum (Fuming Sulfuric Acid).

Direct sulfonation of pyridine is kinetically challenged due to the electron-deficient nature of the pyridine ring, which is further deactivated upon protonation. While mono-sulfonation at the C3 position is achievable at 230°C, introducing a second sulfonic acid group at C5 requires forcing conditions and catalytic intervention. This protocol utilizes a Mercury(II)-catalyzed thermal ramp method to overcome the high activation energy barrier, achieving yields significantly higher (>50%) than non-catalytic methods.[1]

Key Technical Challenges:

- Deactivation: The pyridinium cation is highly resistant to electrophilic attack.[1]
- Regioselectivity: Directing the second sulfonyl group to the meta (C5) position relative to the nitrogen.

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- Safety: Handling boiling oleum and mercury salts requires stringent HSE protocols.

Mechanism & Reaction Dynamics

The reaction proceeds via an Electrophilic Aromatic Substitution (

).

- Activation: In oleum, pyridine is instantly protonated to the pyridinium ion (

).

- Electrophile Generation: Oleum serves as a reservoir for free Sulfur Trioxide (

  ), the active electrophile.[2]

- Catalytic Cycle: Mercury(II) sulfate facilitates the reaction, likely by stabilizing the sigma-complex intermediate or forming a transient organomercury intermediate that is more susceptible to

  insertion than the protonated ring alone.

- Thermal Driving Force: The mono-sulfonic acid is formed first (kinetic product). Conversion to the 3,5-disulfonic acid (thermodynamic product) requires sustained temperatures >240°C. [1]

Reaction Pathway Diagram

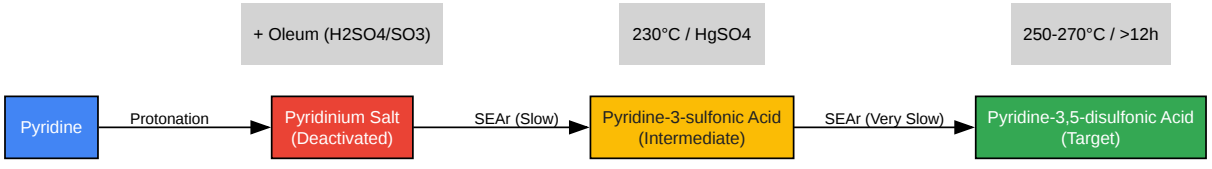

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Figure 1: Reaction pathway illustrating the stepwise sulfonation requiring increasing thermal energy to overcome ring deactivation.

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Safety & Handling (Critical)

WARNING: This protocol involves High-Temperature Oleum and Mercury compounds.[2]

Hazard	Risk Description	Mitigation Strategy
Oleum (65% SO_3)	Extremely corrosive; reacts explosively with water; releases choking fumes.	Use only in a high-performance fume hood. Wear butyl rubber gloves, face shield, and acid-resistant apron. Have dry sand/lime ready for spills. NEVER add water to oleum.
Mercury ($HgSO_4$)	Neurotoxin; cumulative poison.	Weigh in a closed balance. Dispose of all waste as hazardous heavy metal waste. Do not use standard organic waste streams.
Thermal Runaway	Exothermic sulfonation can cause vessel rupture.	Use a blast shield. Monitor internal temperature strictly. Ensure dropwise addition of pyridine.[2][3][4]

Materials & Equipment

Reagents:

- Pyridine (Reagent Grade, >99%, dried over KOH).
- Oleum (Fuming Sulfuric Acid), 65%

  content (Sigma-Aldrich or equivalent).
- Mercury(II) Sulfate (

) or metallic Mercury (Catalyst).

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- Barium Carbonate (

) (For isolation via Barium salt method).
- Sulfuric Acid (

  ), conc.[1][5][6]

Equipment:

- 3-Neck Round Bottom Flask (Heavy wall, Pyrex).
- Mechanical Overhead Stirrer (Teflon blade) - Magnetic stirring is insufficient due to viscosity.
- High-efficiency Reflux Condenser (air-cooled or high-temp oil cooled; water condensers may crack at >200°C).
- Dropping Funnel (Pressure-equalizing).
- Oil Bath or Heating Mantle with sand bath (capable of 300°C).

Experimental Protocol

Phase 1: Sulfonation (The "Stepwise Ramp")

- Setup: Flame-dry the 3-neck flask. Flush with inert gas (

). Charge with 225 g of 65% Oleum.
- Cooling: Cool the oleum to <10°C using an ice/salt bath.
- Addition: Add 100 g of Pyridine dropwise via the dropping funnel.
  - Critical Control Point: The reaction is violently exothermic. Maintain internal temperature <50°C. Fumes will be generated; ensure scrubber/ventilation is active.
- Catalyst Addition: Once addition is complete, remove the cooling bath. Add 1.5 g Mercury(II) Sulfate (or metallic Hg).
- Thermal Ramp 1 (Mono-sulfonation):

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- Heat slowly to 170°C.
- Hold at 170°C for 4 hours.

- Re-charge (Optional but Recommended): Cool to 100°C. Add an additional 75 g of 65% Oleum. This replenishes

  consumed/lost.

- Thermal Ramp 2 (Di-sulfonation):
  - Raise temperature to 240°C - 250°C.
  - Reflux at this temperature for 12–16 hours.
  - Note: The solution will darken. If the condenser clogs with sublimed solids, gently heat the neck to melt them back down.

Phase 2: Isolation (Barium Salt Method)

This method is chosen for its ability to yield high-purity product free from sulfuric acid contamination.

- Quenching: Cool the reaction mixture to ambient temperature. Pour carefully onto 1000 g of crushed ice. (Exothermic!).
- Neutralization: Add a slurry of Barium Carbonate (

) slowly until the solution is neutral (pH 7).
  - Mechanism:[3][5][7][8][9][10]

    precipitates as insoluble

    . The **Pyridine-3,5-disulfonic acid** forms the soluble Barium salt.[3]

- Filtration 1: Filter off the massive precipitate of Barium Sulfate (

). Wash the cake with hot water. Combine filtrate and washings.[10]

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- Conversion to Free Acid:
  - Carefully treat the filtrate with calculated dilute

    until no further precipitation of

    occurs.
  - Tip: Test small aliquots to avoid excess sulfuric acid.
- Filtration 2: Filter off the newly formed

  .
- Crystallization: Evaporate the clear filtrate to dryness (rotary evaporator). Recrystallize the residue from water or aqueous ethanol.[2]

Process Workflow Diagram

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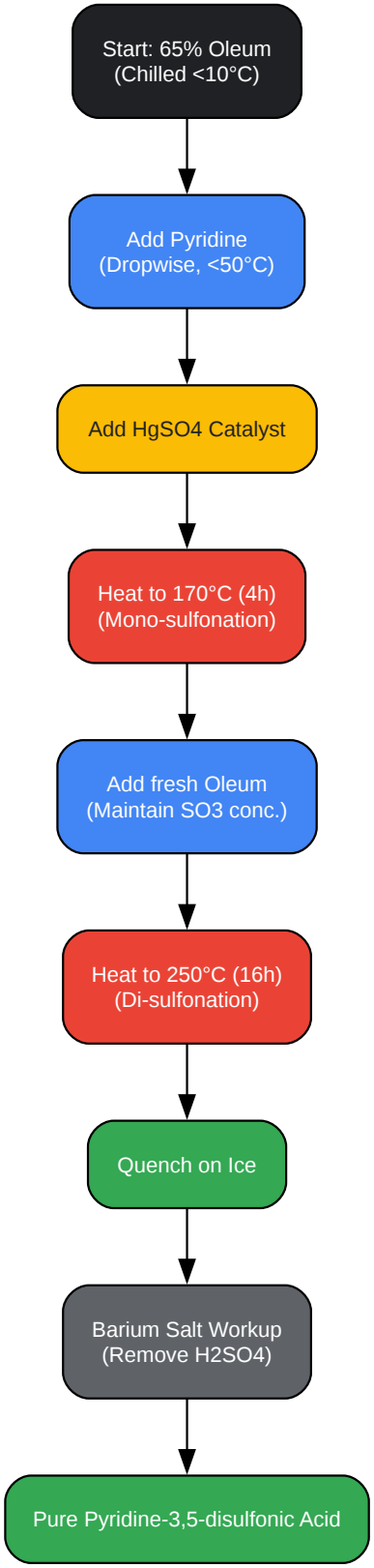

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Figure 2: Operational workflow for the catalytic synthesis and purification.

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Analytical Validation

Successful synthesis must be validated to distinguish the product from the mono-sulfonic impurity.

Technique	Parameter	**Pyridine-3-sulfonic Acid (Impurity)**	Pyridine-3,5-disulfonic Acid (Target)
1H NMR ( )	Pattern	4 distinct signals (unsymmetrical)	2 distinct signals (symmetrical)
1H NMR	Shifts ( )	~8.8 (d), 8.6 (d), 8.1 (dt), 7.6 (dd)	~9.1 (d, 2H, H-2/6), ~8.7 (t, 1H, H-4)
Melting Point	Range	~357°C (dec)	>300°C (often chars before melt)
Solubility	Water	Moderate	High (Very soluble)

Self-Validation Check:

- If NMR shows asymmetry (more than 2 aromatic peaks), the reaction was incomplete.
- Corrective Action: Recrystallize from dilute HCl; the 3,5-disulfonic acid is less soluble in mineral acid than the mono-acid.

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